

An In-depth Technical Guide to the Physical Properties of 4-Iodoanisole

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Compound of Interest

Compound Name: 4-Iodoanisole

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This guide provides a detailed overview of the key physical properties of **4-iodoanisole**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow diagram.

Physical Properties of 4-Iodoanisole

4-Iodoanisole, also known as 1-iodo-4-methoxybenzene, is a crystalline solid at room temperature. Its physical characteristics are crucial for various applications, including organic synthesis and pharmaceutical research.

Table 1: Summary of Physical Properties of **4-Iodoanisole**

Physical Property	Value	Notes
Melting Point	46-53 °C	A range is often reported, indicating the transition from solid to liquid phase. [1] [2] [3] [4] [5]
Boiling Point	237-240 °C	The boiling point is pressure-dependent. The cited values are typically at or near atmospheric pressure. [1] [2] [3] [4] [5] [6]
Boiling Point	237 °C	at 726 mmHg (96.8 kPa). [1] [3] [5]

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. Below are detailed methodologies for these measurements.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

2.1.1 Capillary Method using a Digital Melting Point Apparatus

This is a modern and precise method for determining the melting point range of a solid.

- **Sample Preparation:** A small amount of finely powdered, dry **4-iodoanisole** is packed into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to ensure the sample is compact at the bottom.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a digital melting point apparatus. The apparatus is programmed with a starting temperature, an ending temperature, and a ramp rate (the rate at which the temperature increases).

- Measurement:
 - A rapid heating rate (e.g., 10-20 °C/min) can be used for a preliminary determination to find the approximate melting range.
 - For an accurate measurement, a new sample is heated to a temperature about 10-15 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C/min to allow for thermal equilibrium.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last of the solid melts is recorded as the end of the melting range.

2.1.2 Thiele Tube Method

This is a classical and effective method that utilizes a heated oil bath to ensure uniform temperature distribution.

- Apparatus Setup: A Thiele tube is filled with a high-boiling point liquid, such as mineral oil or silicone oil, to a level above the side arm.
- Sample Preparation: A small amount of **4-iodoanisole** is packed into a capillary tube, which is then attached to a thermometer using a rubber band or a small piece of tubing. The bottom of the capillary tube should be level with the thermometer bulb.
- Measurement:
 - The thermometer and attached capillary tube are immersed in the Thiele tube, ensuring the sample is below the oil level.
 - The side arm of the Thiele tube is gently heated with a Bunsen burner or a microburner. The design of the tube promotes convection currents, which circulate the oil and provide uniform heating.
 - The temperature is increased gradually, and the sample is observed through the oil.

- The temperatures at the start and completion of melting are recorded as the melting range.

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. Since **4-iodoanisole** is a solid at room temperature, it must first be melted to determine its boiling point.

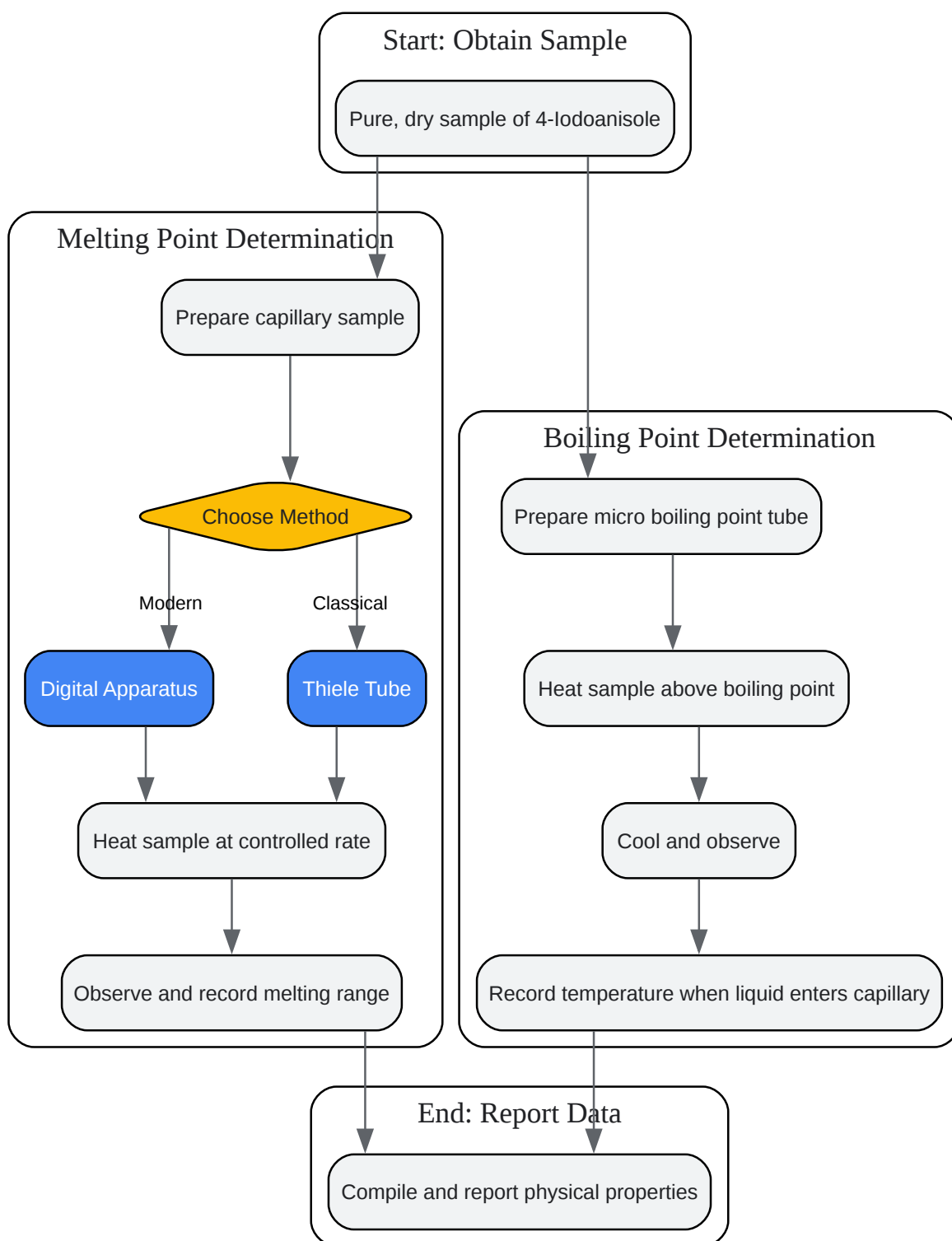
2.2.1 Micro Boiling Point Determination (Siwoloboff Method)

This method is suitable for small quantities of a substance.

- **Sample Preparation:** A small amount of **4-iodoanisole** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is placed inside the test tube with its open end downwards.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a heating bath (such as a Thiele tube or a beaker of heating oil).
- **Measurement:**
 - The apparatus is heated, and as the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
 - When the temperature exceeds the boiling point of the sample, a rapid and continuous stream of bubbles will emerge from the capillary tube.
 - The heating is then discontinued, and the apparatus is allowed to cool slowly.
 - The temperature at which the stream of bubbles stops and the liquid is drawn into the capillary tube is recorded as the boiling point. This is the point where the external pressure equals the vapor pressure of the substance.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the melting and boiling points of a substance like **4-iodoanisole**.



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Caption: Workflow for determining the physical properties of **4-Iodoanisole**.

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